

# The Discovery and Development of BNC375: A Technical Overview

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## Compound of Interest

Compound Name: *Bnc375*

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## Abstract

**BNC375** is a novel, potent, and selective Type I positive allosteric modulator (PAM) of the  $\alpha 7$  nicotinic acetylcholine receptor ( $\alpha 7$  nAChR), a key target for improving cognitive function.<sup>[1][2]</sup> Developed by Bionomics and subsequently licensed to Merck & Co. (known as MSD outside the United States and Canada), **BNC375** represents a promising therapeutic approach for addressing cognitive impairments in central nervous system (CNS) disorders such as Alzheimer's disease and schizophrenia.<sup>[2][3][4]</sup> Unlike orthosteric agonists, **BNC375** enhances the receptor's response to the endogenous agonist acetylcholine without directly activating it, thereby preserving the natural patterns of neuronal signaling.<sup>[1]</sup> This whitepaper provides an in-depth technical guide to the discovery, mechanism of action, and preclinical development of **BNC375**, including detailed experimental protocols and a summary of key quantitative data.

## Introduction: Targeting the $\alpha 7$ Nicotinic Acetylcholine Receptor

The  $\alpha 7$  nAChR is a ligand-gated ion channel widely expressed in the CNS and is implicated in various cognitive processes, including learning and memory.[1][5] Activation of these receptors by acetylcholine leads to an influx of cations, primarily  $\text{Ca}^{2+}$ , which modulates neuronal excitability and synaptic plasticity. Dysregulation of  $\alpha 7$  nAChR signaling has been associated with the cognitive deficits observed in several neurological and psychiatric disorders.

Positive allosteric modulators of the  $\alpha 7$  nAChR offer a potential therapeutic advantage over direct agonists. Agonists can lead to receptor desensitization and may exhibit an inverted U-shaped dose-response curve, limiting their clinical utility.[2][4] PAMs, by amplifying the effect of the endogenous neurotransmitter, may provide a more nuanced and physiologically relevant modulation of receptor activity.[1][6]

**BNC375** emerged from a structure-activity optimization program aimed at developing a potent and selective  $\alpha 7$  nAChR PAM with favorable drug-like properties.[1][7]

## Discovery and Lead Optimization

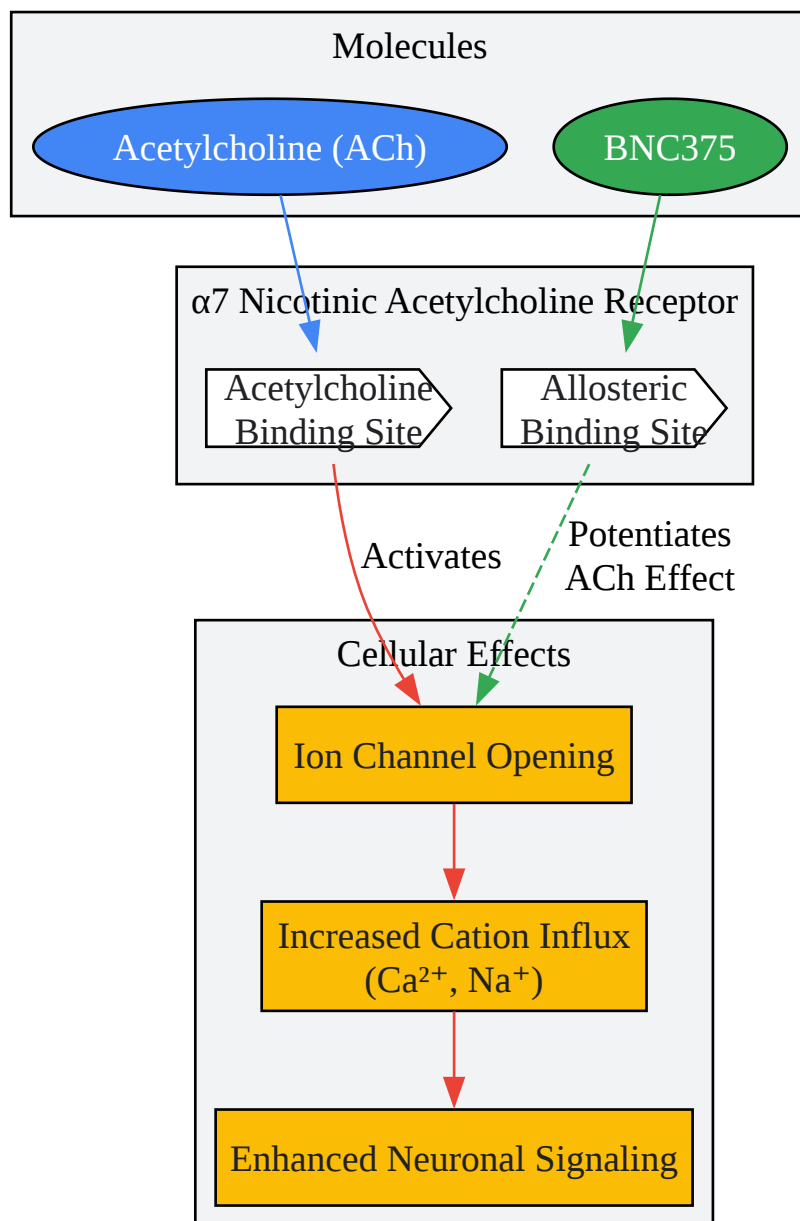
The discovery of **BNC375** involved the synthesis and screening of a novel class of compounds.[1] Structure-activity relationship (SAR) studies focused on optimizing potency, selectivity, and pharmacokinetic properties.[1] A key finding was that the stereochemistry of a central cyclopropyl ring could determine whether a compound acted as a Type I or Type II PAM.[1] Type I PAMs, like **BNC375**, potentiate the peak channel response to acetylcholine without significantly affecting receptor desensitization kinetics.[1] In contrast, Type II PAMs increase the channel response and also delay desensitization.[1]

Lead optimization efforts concentrated on improving absorption, distribution, metabolism, and excretion (ADME) properties, with a focus on reducing lipophilicity to enhance solubility and clearance while maintaining high potency.[1] These efforts led to the identification of **BNC375** as a clinical candidate with good CNS-drug like properties.[1][7]

## Mechanism of Action

**BNC375** acts as a positive allosteric modulator of the  $\alpha 7$  nAChR.[1] It does not activate the receptor on its own but potentiates the current evoked by the binding of acetylcholine.[1] This potentiation results in an increased influx of ions, leading to enhanced neuronal signaling.

**BNC375** is classified as a Type I PAM because it significantly amplifies the acetylcholine signal without altering the rapid desensitization of the receptor.[8]



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## Preclinical Pharmacological Profile

### In Vitro Characterization

**BNC375** was characterized in vitro for its potency, efficacy, and selectivity.

Table 1: In Vitro Activity of **BNC375**

| Parameter                        | Value       | Cell Line                             |
|----------------------------------|-------------|---------------------------------------|
| EC50 (Potentiation)              | 25 nM       | Stably expressing $\alpha 7$ channels |
| EC50                             | 1.9 $\mu$ M | -                                     |
| Pmax (Peak Current Potentiation) | 650%        | Stably expressing $\alpha 7$ channels |

Data sourced from multiple preclinical studies.[\[1\]](#)[\[8\]](#)

## In Vivo Efficacy

The pro-cognitive effects of **BNC375** were evaluated in several preclinical models.

Table 2: In Vivo Efficacy of **BNC375** in Cognitive Models

| Model                                                     | Species                   | Effect                                   | Dose Range              |
|-----------------------------------------------------------|---------------------------|------------------------------------------|-------------------------|
| T-maze<br>(Scopolamine-induced deficit)                   | Mouse                     | Reversal of cognitive impairment         | 0.03 - 1.0 mg/kg (oral) |
| Novel Object Recognition<br>(Scopolamine-induced deficit) | Rat                       | Reversal of cognitive deficits           | Wide exposure range     |
| Object Retrieval Detour (ORD) Task                        | Rhesus Monkey             | Reversal of scopolamine-induced deficits | Wide exposure range     |
| ORD Task                                                  | Aged African Green Monkey | Improved performance                     | -                       |

Data compiled from various preclinical efficacy studies.[\[2\]](#)[\[8\]](#)[\[9\]](#)

**BNC375** demonstrated robust efficacy across a broad dose range without evidence of an inverted U-shaped dose-effect curve, a common limitation of orthosteric agonists.[\[2\]](#) Furthermore, ex vivo <sup>13</sup>C-NMR analysis indicated that **BNC375** treatment can enhance neurotransmitter release in the rat medial prefrontal cortex.[\[2\]](#)

## Pharmacokinetics

The pharmacokinetic profile of **BNC375** was assessed in rodents.

Table 3: Pharmacokinetic Parameters of **BNC375** in Rats

| Parameter                            | (R,R)-13 ( <b>BNC375</b> ) | (S,S)-13 |
|--------------------------------------|----------------------------|----------|
| Oral Bioavailability (BA)            | 62%                        | 77%      |
| Plasma Half-life (t <sub>1/2</sub> ) | 1.2 h                      | -        |

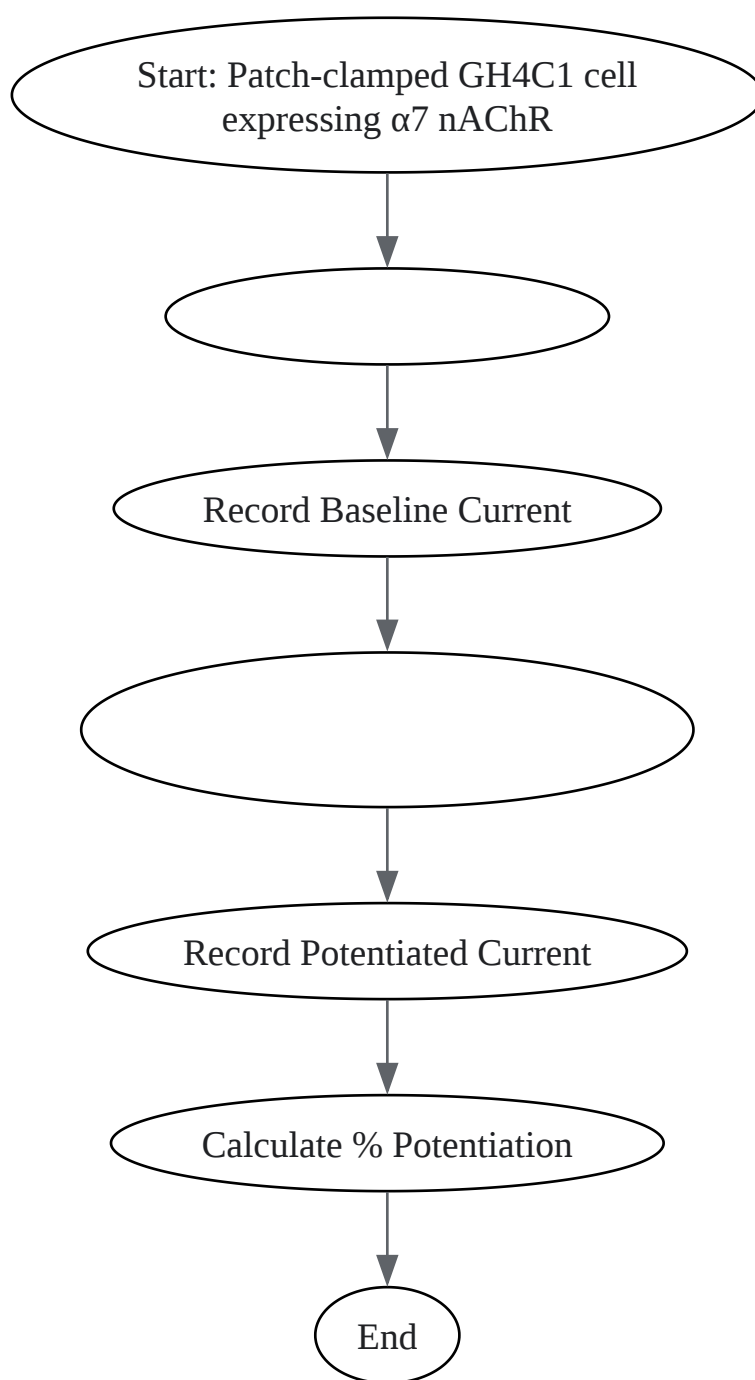
Pharmacokinetic data from preclinical assessments.[\[1\]](#)[\[8\]](#)

## Experimental Protocols

### In Vitro Electrophysiology (Patch-Clamp)

- Cell Line: GH4C1 cells stably expressing human or rat α7 nAChRs.[\[1\]](#)
- Method: Conventional manual patch-clamp recordings using a fast-application system (Dynaflow, Celectricon, Sweden).[\[1\]](#)
- Procedure:
  - An EC<sub>20</sub> concentration of acetylcholine (ACh) was applied to establish a baseline response.
  - **BNC375** (at a concentration of 3 μM for initial screening) was co-applied with the EC<sub>20</sub> concentration of ACh.[\[1\]](#)
  - The potentiation of the peak current was measured as the percentage change in current amplitude in the presence of **BNC375** compared to ACh alone.[\[1\]](#)

- For determining EC50 and Pmax, a concentration-response curve was generated by applying varying concentrations of **BNC375**.<sup>[1]</sup>
- Allosteric Nature Confirmation: **BNC375** was applied in the absence of acetylcholine to confirm it did not evoke currents on its own.<sup>[1]</sup>



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## In Vivo T-maze Cognitive Model

- Animals: Mice.[1]
- Cognitive Deficit Induction: Scopolamine administration.[8]
- Drug Administration: **BNC375** was administered orally at doses ranging from 0.003 to 10.0 mg/kg.[1][8] The compound was formulated in a saline-based vehicle containing 25% Cremophor ELP.[1]
- Procedure: The T-maze task was used to assess spatial learning and memory. The ability of **BNC375** to reverse the scopolamine-induced cognitive deficit was evaluated.
- Statistical Analysis: A one-way analysis of variance (ANOVA) followed by Fisher's Protected Least Significant Difference test was used to assess significant differences between group means.[1]

## Clinical Development and Future Directions

**BNC375** was licensed to Merck & Co. in 2014 for further development.[3] While **BNC375** itself showed efficacy in preclinical models, it was noted to have suboptimal physicochemical properties and a relatively high projected clinical dose.[10] This led to further optimization efforts by Merck, resulting in the development of new clinical candidates, such as MK-4334, with improved drug-like and pharmacological properties.[4] As of recent updates, these successor compounds are undergoing Phase 1 clinical studies to evaluate their safety, tolerability, pharmacokinetics, and pharmacological response in humans.[4]

## Conclusion

**BNC375** is a significant discovery in the field of  $\alpha 7$  nAChR modulation. Its characterization as a potent, selective, and orally available Type I PAM with pro-cognitive effects in a range of preclinical models has validated the therapeutic potential of this mechanism for treating cognitive deficits in CNS disorders.[2] The learnings from the **BNC375** program have paved the way for the development of next-generation  $\alpha 7$  nAChR PAMs with enhanced properties that are currently being evaluated in clinical trials. The journey of **BNC375** from a lead compound to a catalyst for new clinical candidates underscores the value of innovative approaches to drug discovery for challenging neurological and psychiatric conditions.

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